

physicochemical properties of "tert-Butyl [Bis(4-methoxyphenyl)phosphinyloxy]carbamate"

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Compound of Interest

Compound Name: *tert-Butyl [Bis(4-methoxyphenyl)phosphinyloxy]carbamate*

Cat. No.: *B1521908*

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In-Depth Technical Guide: tert-Butyl [Bis(4-methoxyphenyl)phosphinyloxy]carbamate

Prepared for: Researchers, Scientists, and Drug Development Professionals
Prepared by: Gemini, Senior Application Scientist

Introduction and Strategic Overview

tert-Butyl [Bis(4-methoxyphenyl)phosphinyloxy]carbamate (CAS RN: 619333-95-8) is a specialized organic compound that has gained traction as a versatile intermediate in medicinal chemistry and organic synthesis.^[1] Its molecular architecture, featuring a phosphinyloxy group linked to a Boc-protected carbamate, offers a unique combination of reactivity and stability. The two anisole moieties attached to the phosphorus atom significantly influence the electronic properties and steric environment of the reactive center, while the tert-butoxycarbonyl (Boc) group provides a stable, yet readily cleavable, protecting group for the nitrogen atom.

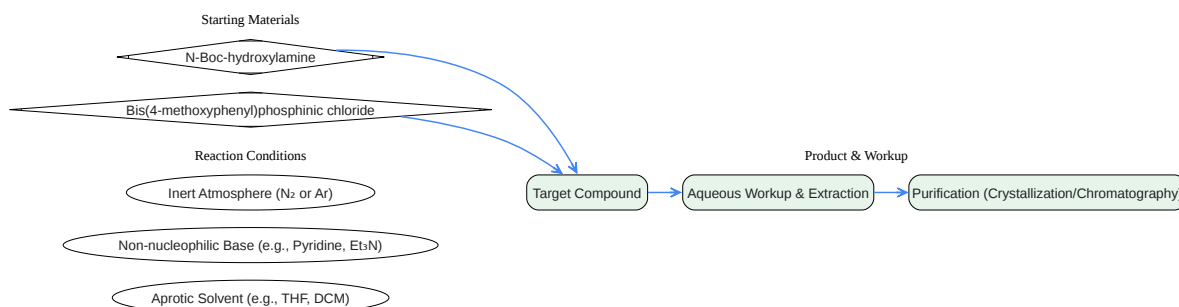
This guide provides a comprehensive overview of the known physicochemical properties, handling protocols, and synthetic applications of this compound. It is designed to equip researchers with the necessary information to effectively and safely incorporate this reagent into their research and development workflows. While this compound is commercially available, detailed experimental data regarding its synthesis and full spectral characterization are not

widely published in peer-reviewed literature. Therefore, this guide synthesizes data from chemical suppliers, safety data sheets, and analogous chemical transformations to provide a robust working knowledge of the compound.

Physicochemical and Structural Properties

The structural and physical properties of a compound are foundational to its application in any experimental setting. The data for **tert-Butyl [Bis(4-methoxyphenyl)phosphinyloxy]carbamate**, compiled from various chemical databases and suppliers, are summarized below.

Structural Representation



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References

- 1. rsc.org [rsc.org]
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